

Aminopyrifen: Application Notes and Protocols for Greenhouse Use

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Compound of Interest

Compound Name: *Aminopyrifen*

Cat. No.: *B605478*

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Introduction

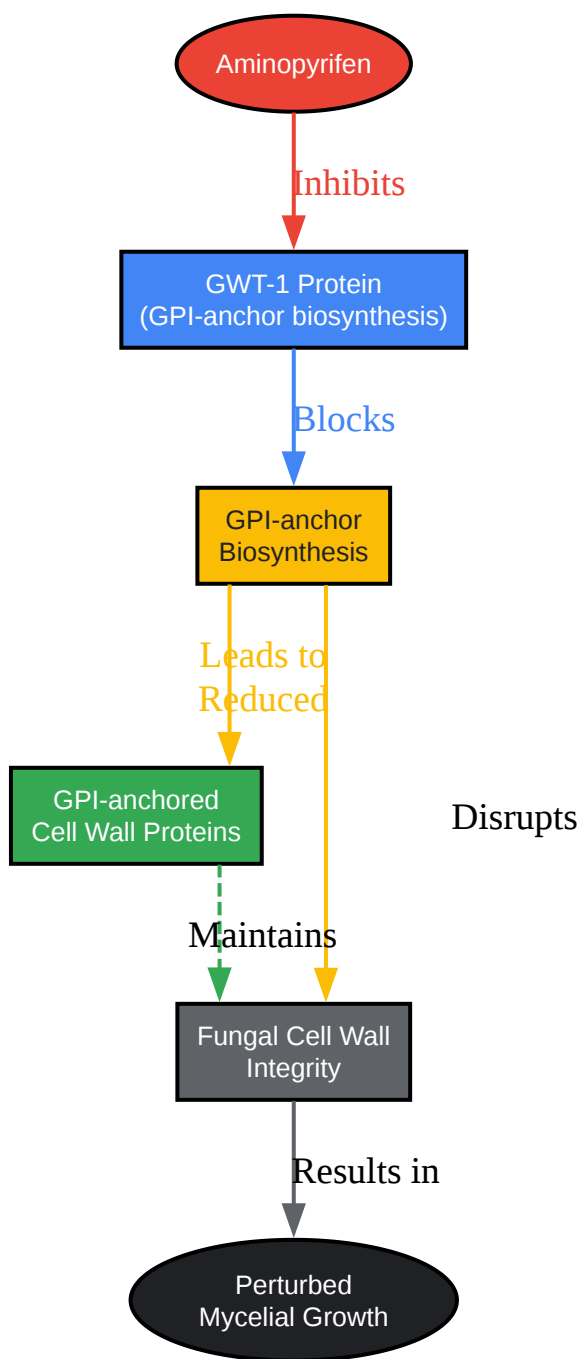
Aminopyrifen is a novel 2-aminonicotinate fungicide demonstrating high efficacy against a broad spectrum of plant pathogenic fungi, particularly Ascomycetes and their related anamorphic fungi.[1][2][3] Its unique mode of action, which involves the inhibition of the GWT-1 protein in the glycosylphosphatidylinositol (GPI)-anchor biosynthesis pathway, makes it a valuable tool in fungicide resistance management programs.[2][4] **Aminopyrifen** exhibits strong protective, curative, and translaminar activity, ensuring thorough protection of plant tissues.[2][5] This document provides detailed application notes and experimental protocols for the use of **Aminopyrifen** in a greenhouse research setting.

Physicochemical Properties and Storage

Property	Value	Reference
Chemical Name	(4-Phenoxyphenyl)methyl 2-amino-6-methyl-3-pyridinecarboxylate	[2]
CAS Number	1531626-08-0	[2]
Molecular Formula	C20H18N2O3	[2]
Molecular Weight	334.37 g/mol	[2]
Short-term Storage	0 - 4 °C (days to weeks)	[2]
Long-term Storage	-20 °C (months to years)	[2]

Mode of Action

Aminopyrifen disrupts fungal cell wall integrity by inhibiting the GWT-1 protein, a critical enzyme in the GPI-anchor biosynthesis pathway.[2][4] GPI anchors are essential for attaching proteins to the cell surface, and their disruption leads to perturbed mycelial growth.[4] This mode of action is distinct from other commercial fungicides, and **Aminopyrifen** has shown no cross-resistance to benzimidazoles, dicarboximides, N-phenylcarbamates, QoI, and SDHI fungicides.[4][5]



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Fig. 1: Conceptual diagram of **Aminopyrifen**'s mode of action.

Efficacy of Aminopyrifen in Greenhouse Trials

Aminopyrifen has demonstrated significant control of various fungal pathogens in greenhouse settings. The following tables summarize key efficacy data from published studies.

Table 1: Efficacy Against Gray Mold (*Botrytis cinerea*) on Cucumber

Application Type	Concentration (mg/L)	Timing of Application	Control Value (%)	Reference
Preventive	1.6	1 day before inoculation	85	[5]
Preventive	25	1 day before inoculation	100	[5]
Residual	25	8 days before inoculation	100	[5]
Curative	100	21.5 hours after inoculation	50	[5]
Translaminar	100	1 day before inoculation (applied to adaxial surface, inoculated on abaxial)	92	[5]

Table 2: Efficacy Against Other Fungal Pathogens in Greenhouse/Pot Tests

Pathogen	Host Plant	EC50 (mg/L)	Reference
Pyricularia oryzae (Rice Blast)	Rice	1.2	[6]
Colletotrichum orbiculare (Cucumber Anthracnose)	Cucumber	3.6	[6]
Podosphaera xanthii (Cucumber Powdery Mildew)	Cucumber	4.3 - 12	[7]
Blumeria graminis f. sp. tritici (Wheat Powdery Mildew)	Wheat	4.3 - 12	[7]
Puccinia recondita (Wheat Rust)	Wheat	4.3 - 12	[7]

Experimental Protocols

Protocol 1: Preparation of Aminopyrifin Spray Solution for Greenhouse Trials

Materials:

- **Aminopyrifin** (technical grade or suspension concentrate - SC)
- Acetone (for technical grade)
- Deionized water
- Tween 20 (or other suitable surfactant)
- Volumetric flasks
- Magnetic stirrer and stir bars
- Pipettes

- Spray bottle or atomizer

Procedure:

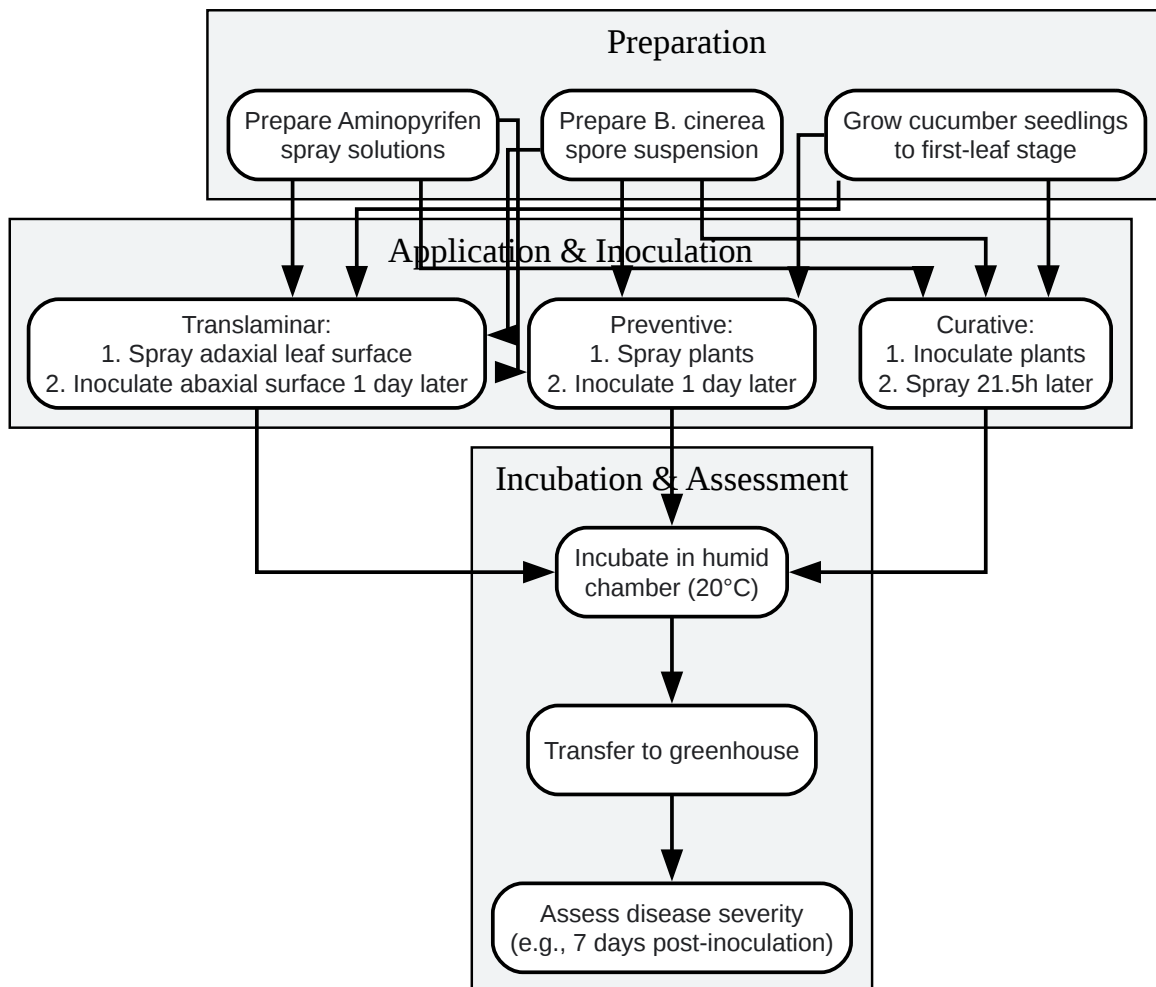
- For Technical Grade **Aminopyrifin**:
 - Accurately weigh the required amount of **Aminopyrifin**.
 - Dissolve the weighed **Aminopyrifin** in a small volume of acetone.
 - In a volumetric flask, add the dissolved **Aminopyrifin** to deionized water containing 200 mg/L (0.02%) Tween 20.[\[5\]](#)
 - Bring the solution to the final desired volume with the deionized water/Tween 20 mixture.
 - Ensure the final concentration of acetone is below 1% to avoid phytotoxicity.[\[5\]](#)
 - Mix thoroughly using a magnetic stirrer.
- For Suspension Concentrate (SC) Formulation:
 - Calculate the required volume of the **Aminopyrifin** SC formulation based on the desired final concentration of the active ingredient.
 - In a volumetric flask, dilute the calculated volume of **Aminopyrifin** SC in deionized water containing 200 mg/L (0.02%) Tween 20.[\[5\]](#)
 - Bring the solution to the final desired volume with the deionized water/Tween 20 mixture.
 - Mix thoroughly by inversion or with a magnetic stirrer.

Protocol 2: Greenhouse Efficacy Trial for Botrytis cinerea (Gray Mold) on Cucumber

Objective: To evaluate the preventive, curative, and translaminar efficacy of **Aminopyrifin** against Botrytis cinerea on cucumber seedlings.

Materials:

- Cucumber seedlings (e.g., *Cucumis sativus* cv. Sagamihanjiro-fushinari) at the first-leaf or cotyledon stage.[\[5\]](#)
- *Botrytis cinerea* spore suspension (e.g., 1.0×10^6 spores/mL).[\[5\]](#)
- **Aminopyrifos** spray solutions at various concentrations.
- Control solution (deionized water with 200 mg/L Tween 20).
- Spray gun or atomizer.[\[5\]](#)
- Humid chamber (20°C).[\[5\]](#)
- Greenhouse facilities.



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Fig. 2: Workflow for a greenhouse efficacy trial of **Aminopyrifin**.

Experimental Design:

- Preventive Efficacy:
 - Apply **Aminopyrifin** solutions to cucumber seedlings at a rate of 1000 L/ha using an atomizer.[5]
 - One day after treatment, inoculate the abaxial surface of the leaves with the B. cinerea spore suspension.[5]

- Include an untreated control group sprayed only with the water/surfactant solution.
- Curative Efficacy:
 - Inoculate the abaxial surface of the leaves of cucumber seedlings with the *B. cinerea* spore suspension.[\[5\]](#)
 - 21.5 hours after inoculation, apply **Aminopyrifin** solutions to the seedlings.[\[5\]](#)
 - Include an untreated, inoculated control group.
- Translaminar Action:
 - Apply **Aminopyrifin** solutions to only the adaxial (upper) surface of the leaves.[\[5\]](#)
 - One day after application, inoculate the abaxial (lower) surface of the leaves with the *B. cinerea* spore suspension.[\[5\]](#)
 - Include an untreated control group.

Incubation and Assessment:

- After inoculation, place the plants in a humid chamber at 20°C for 24-48 hours to facilitate infection.[\[5\]](#)
- Transfer the plants to a greenhouse for disease development.[\[5\]](#)
- Assess disease severity 7 days after inoculation by measuring lesion size or using a disease rating scale.[\[5\]](#)
- Calculate the control value for each treatment compared to the untreated control.

Protocol 3: Phytotoxicity Assessment in Greenhouse Crops

Objective: To evaluate the potential for **Aminopyrifin** to cause phytotoxicity on a range of greenhouse ornamental and vegetable crops.

Materials:

- A selection of healthy, actively growing greenhouse crops.
- **Aminopyrifos** spray solutions at the recommended application rate (1x) and a higher rate (e.g., 2x or 4x).
- Control solution (water with surfactant).
- Sprayer.
- Greenhouse facilities with controlled environmental conditions.

Procedure:

- Select uniform, healthy plants for the trial. Do not use stressed plants.
- Designate treatment groups, including an untreated control, a 1x application rate, and a higher (e.g., 2x) application rate. Use a minimum of 4-10 plants per treatment group.
- Apply the respective treatments as a foliar spray, ensuring thorough coverage to the point of drip.
- If multiple applications are intended in a commercial setting, re-treat the plants at the closest labeled interval for a total of three applications to assess cumulative effects.
- Maintain plants under standard greenhouse growing conditions.
- Evaluate plants for signs of phytotoxicity at regular intervals (e.g., 1, 3, 7, and 14 days after each application).
- Record any observed symptoms, such as:
 - Leaf speckling, spotting, or burning
 - Chlorosis (yellowing) or necrosis (browning) of leaf margins or tips
 - Leaf distortion (cupping, twisting)

- Stunting of growth
- Flower damage or discoloration
- Use a rating scale (e.g., 0-10, where 0 = no injury and 10 = complete plant death) to quantify any observed damage.
- Photograph any phytotoxic effects, comparing treated plants to the untreated controls.

Resistance Management

Due to its unique mode of action, **Aminopyrifen** is a valuable tool for managing fungicide resistance.[5] To preserve its efficacy, it is crucial to incorporate it into a resistance management strategy.

- Rotation: Avoid consecutive applications of **Aminopyrifen**. Rotate with fungicides from different Fungicide Resistance Action Committee (FRAC) groups that have different modes of action.[2]
- Tank Mixing: Consider tank-mixing **Aminopyrifen** with a multi-site fungicide to broaden the spectrum of control and reduce the selection pressure for resistance.
- Integrated Pest Management (IPM): Combine the use of **Aminopyrifen** with sound cultural practices such as sanitation, environmental control (managing humidity and leaf wetness), and the use of resistant cultivars to reduce overall disease pressure.[8]
- Follow Label Recommendations: Always adhere to the recommended application rates and intervals specified on the product label. Using sublethal doses can increase the risk of resistance development.

By following these protocols and guidelines, researchers can effectively evaluate and utilize **Aminopyrifen** for the control of fungal diseases in a greenhouse setting while minimizing the risk of phytotoxicity and resistance development.

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